

A Technical Guide to the Physical Characteristics of Potassium Tellurite (K₂TeO₃)

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Compound of Interest

Compound Name: Potassium tellurite

CAS No.: 7790-58-1

Cat. No.: B1213497

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **potassium tellurite** (K₂TeO₃) powder. The information is compiled from various chemical data sources to assist researchers and professionals in its safe handling, storage, and application.

Qualitative Description: Physical Appearance

Potassium tellurite is an inorganic compound that typically presents as a white to off-white solid.[1][2][3] It is commonly available in the form of a granular powder or as white, hygroscopic crystals.[2][4][5][6] Its hygroscopic nature means it readily absorbs moisture from the atmosphere, and therefore requires storage in tightly sealed containers in a cool, dry place.[5][7] The compound is generally described as odorless.[7][8]

When dissolved in water, a 1% aqueous solution is typically clear and colorless to slightly hazy or faint yellow.[9][10]

Quantitative Physical and Chemical Data

The key physical and chemical properties of **potassium tellurite** are summarized in the table below for easy reference.

Property	Value	Citations
Chemical Formula	K_2TeO_3	[1][6]
Molecular Weight	253.79 g/mol	[1][2][11]
Appearance	White to off-white crystalline solid, powder, or granular powder.[1][2][6][12][13]	[1][2][6][12][13]
Melting Point	Decomposes at 460–470 °C	[1][2][4][7]
Solubility in Water	Very soluble.[4][7][14] Specific values: 8.8 g/100g at 0°C, 27.5 g/100g at 20°C, 50.4 g/100g at 30°C.[4][5]	[4][5][7][14]
pH	~11.3 (100 g/L solution at 25°C)	[9]
Crystal Structure	The broader class of alkali tellurites can form various complex crystal structures, often monoclinic systems with linked tellurite rings or chains. [15][16][17][18]	[15][16][17][18]

Experimental Protocols

The determination of the physical properties listed above follows standard laboratory procedures:

- **Melting Point:** Determined using a calibrated melting point apparatus. The sample is heated at a controlled rate, and the temperature range from the onset of melting to complete

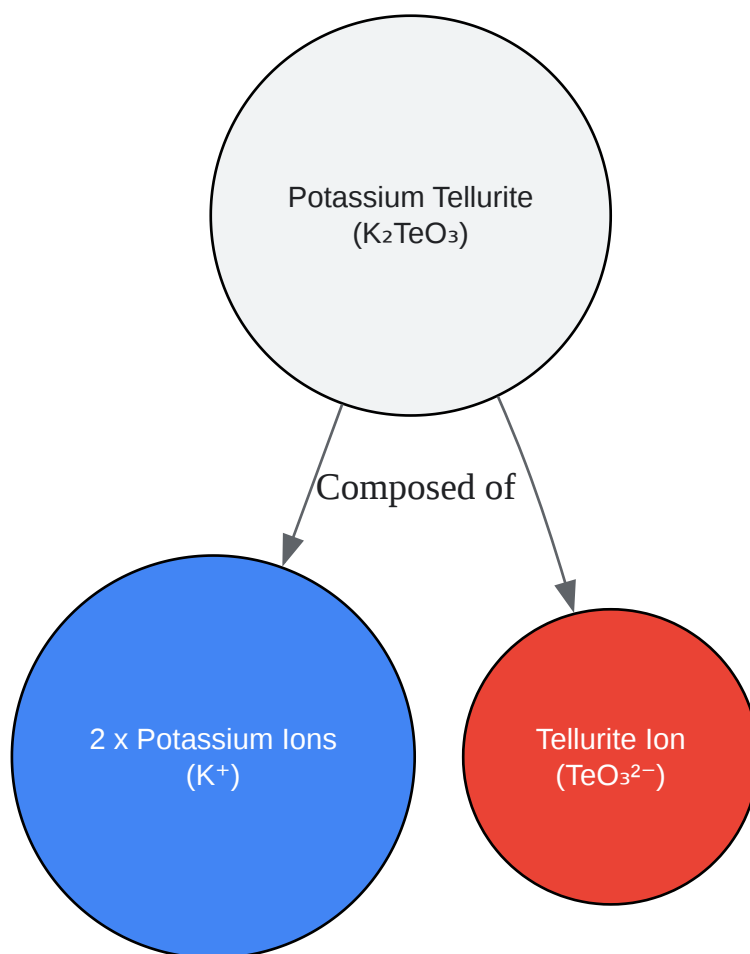
liquefaction (or decomposition) is recorded. For a substance like **potassium tellurite** that decomposes, the temperature at which decomposition begins is noted.

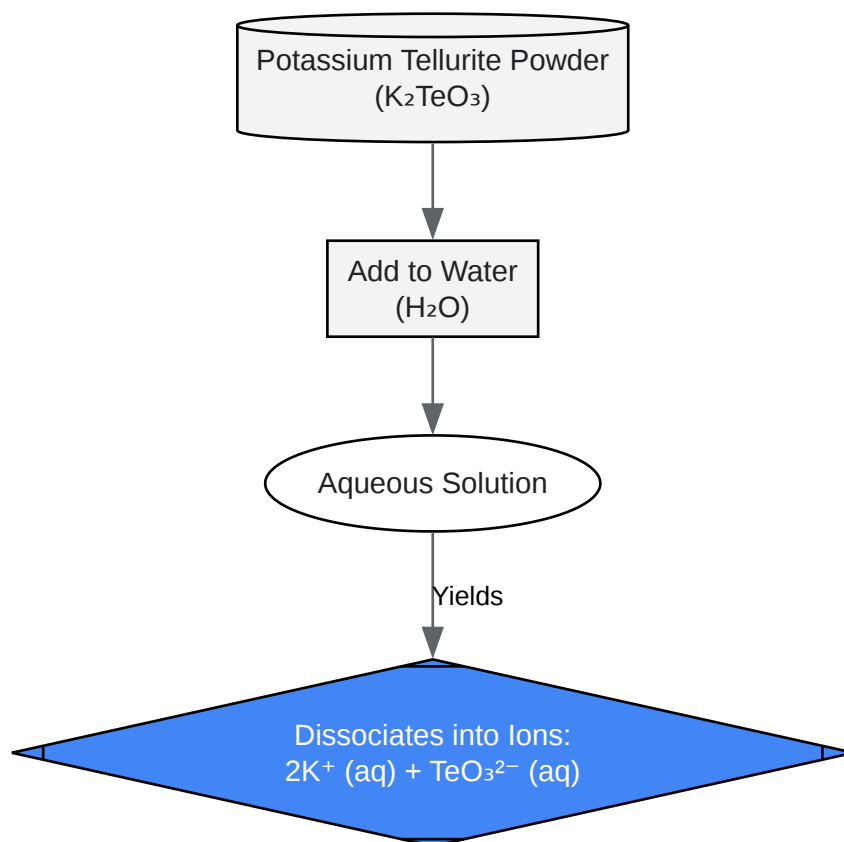
- **Solubility:** Measured by preparing a saturated solution at a specific temperature. A known volume of the solvent (e.g., water) is saturated with the solute (**potassium tellurite**), and the concentration of the dissolved solute is then determined by analytical methods, such as titration or gravimetric analysis after evaporating the solvent.
- **pH:** Measured using a calibrated pH meter on an aqueous solution of a specified concentration (e.g., 100 g/L).
- **Crystal Structure:** Determined using advanced techniques like X-ray crystallography. This method involves passing X-rays through a single crystal of the substance and analyzing the resulting diffraction pattern to determine the precise arrangement of atoms in the crystal lattice.

Visualizations

Chemical Composition of Potassium Tellurite

The following diagram illustrates the basic chemical composition of **potassium tellurite**, showing the constituent ions that form the compound.





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